

# A Technical Guide to the Physical Properties of Ethoxycarbonyl Isocyanate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Ethoxycarbonyl isocyanate*

Cat. No.: B109632

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## Introduction: The Profile of a Versatile Reagent

**Ethoxycarbonyl isocyanate** (CAS No. 19617-43-7) is a bifunctional organic compound featuring both an ester and a highly reactive isocyanate group.<sup>[1][2]</sup> Its chemical structure, with the molecular formula  $C_4H_5NO_3$ , makes it a valuable reagent in organic synthesis.<sup>[1][2][3]</sup> The isocyanate moiety serves as a potent electrophile, readily reacting with nucleophiles such as alcohols, amines, and even water. This reactivity is harnessed by medicinal chemists and materials scientists to introduce the ethoxycarbonyl group into molecules, facilitating the synthesis of a wide array of compounds, including carbamates, ureas, and other derivatives crucial for drug discovery and polymer chemistry. Understanding its core physical properties is not merely an academic exercise; it is fundamental to its safe handling, storage, and effective application in experimental design. This guide provides an in-depth analysis of its boiling point and density, grounded in established data and practical laboratory considerations.

## Core Physical Characteristics: A Quantitative Overview

The utility of any chemical reagent is intrinsically linked to its physical state and properties under typical laboratory conditions. **Ethoxycarbonyl isocyanate** is a clear, colorless liquid at room temperature.<sup>[1][4]</sup> A summary of its key physical data is presented below for quick reference.

Property	Value	Conditions	Source(s)
Boiling Point	25 °C	at 10 mmHg	[1][2][4]
Density	1.115 g/mL	at 25 °C	[1][2][4]
Molecular Weight	115.09 g/mol	[1][2][3]	
Molecular Formula	C <sub>4</sub> H <sub>5</sub> NO <sub>3</sub>	[1][2][3]	
Refractive Index	n <sub>20/D</sub> 1.408	[1][4]	

## In-Depth Analysis of Physical Properties

### Boiling Point and Thermal Stability

The reported boiling point of **Ethoxycarbonyl isocyanate** is 25 °C at a reduced pressure of 10 mmHg.[1][2][4] This specific data point is critically important for two primary reasons:

- **Purification Strategy:** Reporting a boiling point under vacuum is a standard convention for compounds that are either thermally sensitive or have a high boiling point at atmospheric pressure. The isocyanate group is known for its reactivity and potential to undergo self-polymerization or decomposition at elevated temperatures. Distillation at reduced pressure allows for the purification of the compound at a much lower temperature, thereby mitigating the risk of thermal degradation and preserving the integrity of the reagent. The choice of 10 mmHg is a practical vacuum level achievable by standard laboratory rotary vane pumps.
- **Implication of Thermal Lability:** The necessity for vacuum distillation strongly suggests that heating **Ethoxycarbonyl isocyanate** to its boiling point at atmospheric pressure (760 mmHg) would likely result in decomposition. Researchers must, therefore, avoid atmospheric distillation. When removing solvents from reaction mixtures containing this reagent, techniques like rotary evaporation at controlled, low temperatures are mandated.

## Density and Its Practical Relevance

The density of **Ethoxycarbonyl isocyanate** is documented as 1.115 g/mL at 25 °C.[1][2][4] This value, being greater than that of water, indicates that in an immiscible biphasic system with water, it would form the lower layer. The specification of the measurement temperature (25 °C) is crucial, as density is inversely proportional to temperature; as temperature increases,

liquids typically expand, leading to a decrease in density. For drug development professionals and process chemists, accurate density is essential for:

- Mass-Volume Conversions: Precisely calculating the molar quantities required for a reaction when the reagent is measured by volume.
- Process Engineering: Designing reactors and fluid handling systems, where density affects flow rates, mixing, and layer separation during workup procedures.

## Structural Basis of Physical Properties

The physical properties of **Ethoxycarbonyl isocyanate** are a direct consequence of its molecular structure. The presence of polar carbonyl (C=O) and ether (C-O-C) functionalities, along with the highly polar isocyanate (-N=C=O) group, induces significant dipole-dipole interactions between molecules. These intermolecular forces are stronger than the van der Waals forces in nonpolar molecules of similar size, leading to a relatively high boiling point that necessitates vacuum distillation for purification.

Caption: Correlation of functional groups to physical properties.

## Methodologies for Physical Property Determination

To ensure data integrity and reproducibility, the determination of physical properties must follow standardized, validated protocols.

## Protocol: Determination of Boiling Point under Reduced Pressure

This protocol describes a standard laboratory method for determining the boiling point of a thermally sensitive liquid like **Ethoxycarbonyl isocyanate**.

Objective: To measure the boiling point at a stable, reduced pressure.

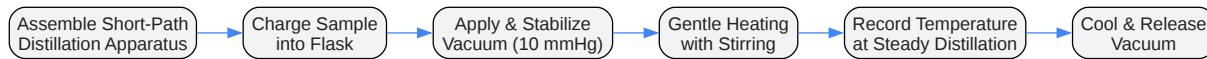
Apparatus:

- Round-bottom flask
- Short-path distillation head with a condenser and collection flask

- Digital thermometer with an adapter
- Vacuum pump and tubing
- Manometer (digital or mercury)
- Heating mantle with a stirrer

Procedure:

- Assembly: Assemble the short-path distillation apparatus. Ensure all glass joints are properly sealed with vacuum grease.
- Sample Charging: Charge the round-bottom flask with the sample and a magnetic stir bar. Do not fill the flask more than two-thirds full.
- Vacuum Application: Connect the apparatus to the vacuum pump via a trap. Slowly and carefully apply the vacuum, monitoring the pressure with the manometer until the target pressure (e.g., 10 mmHg) is reached and stable.
- Heating: Begin stirring and gently heat the sample using the heating mantle.
- Observation: Observe the temperature at which the liquid boils and a steady condensation-distillation rate is achieved. Record the temperature from the thermometer placed at the vapor path. This temperature is the boiling point at the recorded pressure.
- Shutdown: Once the measurement is complete, remove the heating mantle and allow the system to cool before slowly releasing the vacuum.



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Caption: Workflow for vacuum boiling point determination.

## Protocol: Measurement of Liquid Density

This protocol outlines the use of a pycnometer, a highly accurate method for determining the density of a liquid.

**Objective:** To accurately measure the mass of a known volume of the liquid.

**Apparatus:**

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath (set to 25.0 °C)
- Thermometer

**Procedure:**

- **Calibration:** Thoroughly clean and dry the pycnometer. Weigh it empty on the analytical balance ( $m_1$ ).
- **Filling with Water:** Fill the pycnometer with deionized water and place it in the constant temperature bath at 25.0 °C until it reaches thermal equilibrium. Ensure the capillary in the stopper is filled.
- **Weighing with Water:** Remove the pycnometer from the bath, carefully dry the outside, and weigh it ( $m_2$ ). The density of water at 25.0 °C is a known standard (approx. 0.99704 g/mL). The volume of the pycnometer ( $V$ ) can be calculated:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with **Ethoxycarbonyl isocyanate**.
- **Thermal Equilibration:** Place the filled pycnometer in the 25.0 °C water bath to allow it to reach thermal equilibrium.
- **Weighing with Sample:** Remove the pycnometer, dry the exterior, and weigh it ( $m_3$ ).
- **Calculation:** The density of the sample ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_3 - m_1) / V$ .

## Conclusion and Handling Recommendations

The physical properties of **Ethoxycarbonyl isocyanate**—specifically its boiling point of 25 °C at 10 mmHg and density of 1.115 g/mL at 25 °C—are defining characteristics that dictate its proper handling, purification, and use in synthesis.<sup>[1][2][4]</sup> The need for vacuum distillation highlights its thermal sensitivity, mandating careful temperature control during reactions and solvent removal. Its density is a key parameter for accurate reagent measurement and process scale-up. Adherence to established protocols for its handling and characterization is paramount for achieving safe, reproducible, and successful scientific outcomes. Given its hazardous nature as a flammable, harmful, and irritating substance, appropriate personal protective equipment should always be used, and it should be stored in a cool, designated area.<sup>[1][2]</sup>

## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)